

physical and chemical properties of 2,5-Dichloro-3-nitrobenzoic acid

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Compound of Interest

Compound Name: 2,5-Dichloro-3-nitrobenzoic acid

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An In-depth Technical Guide to **2,5-Dichloro-3-nitrobenzoic Acid**

Abstract

2,5-Dichloro-3-nitrobenzoic acid is a halogenated aromatic carboxylic acid with the chemical formula $C_7H_3Cl_2NO_4$.^{[1][2]} This compound serves as a crucial intermediate in organic synthesis, particularly in the production of pharmaceuticals, agrochemicals, and dyes.^{[1][3]} Its chemical structure, featuring two chlorine atoms and a nitro group on the benzoic acid backbone, imparts specific reactivity and physical properties that are of significant interest to researchers and drug development professionals.^[1] The presence of electron-withdrawing groups (chlorine and nitro) increases its acidity compared to benzoic acid.^[1] This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and potential applications of **2,5-Dichloro-3-nitrobenzoic acid**.

Physical and Chemical Properties

2,5-Dichloro-3-nitrobenzoic acid is typically a solid at room temperature.^[1] It is soluble in organic solvents but has limited solubility in water.^[1] The key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₃ Cl ₂ NO ₄	[1][4]
Molecular Weight	236.01 g/mol	[4]
CAS Number	88-86-8	[4]
Melting Point	216-220 °C (with decomposition)	[4][5]
Boiling Point	366.5 °C at 760 mmHg	[4][6]
Density	1.713 g/cm ³	[4]
pKa	1.56 ± 0.20 (Predicted)	[4][6]
Flash Point	175.5 °C	[4][6]
Vapor Pressure	5.11E-06 mmHg at 25°C	[4][6]
Refractive Index	1.638	[4]
Appearance	Colorless crystals or yellow powder	[1][5]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

Structural Information

The molecular structure of **2,5-Dichloro-3-nitrobenzoic acid** is fundamental to its reactivity. The positions of the chloro and nitro substituents on the aromatic ring influence its electronic properties and steric hindrance.

Caption: Chemical structure of **2,5-Dichloro-3-nitrobenzoic acid**.

Experimental Protocols

Synthesis of 2,5-Dichloro-3-nitrobenzoic Acid

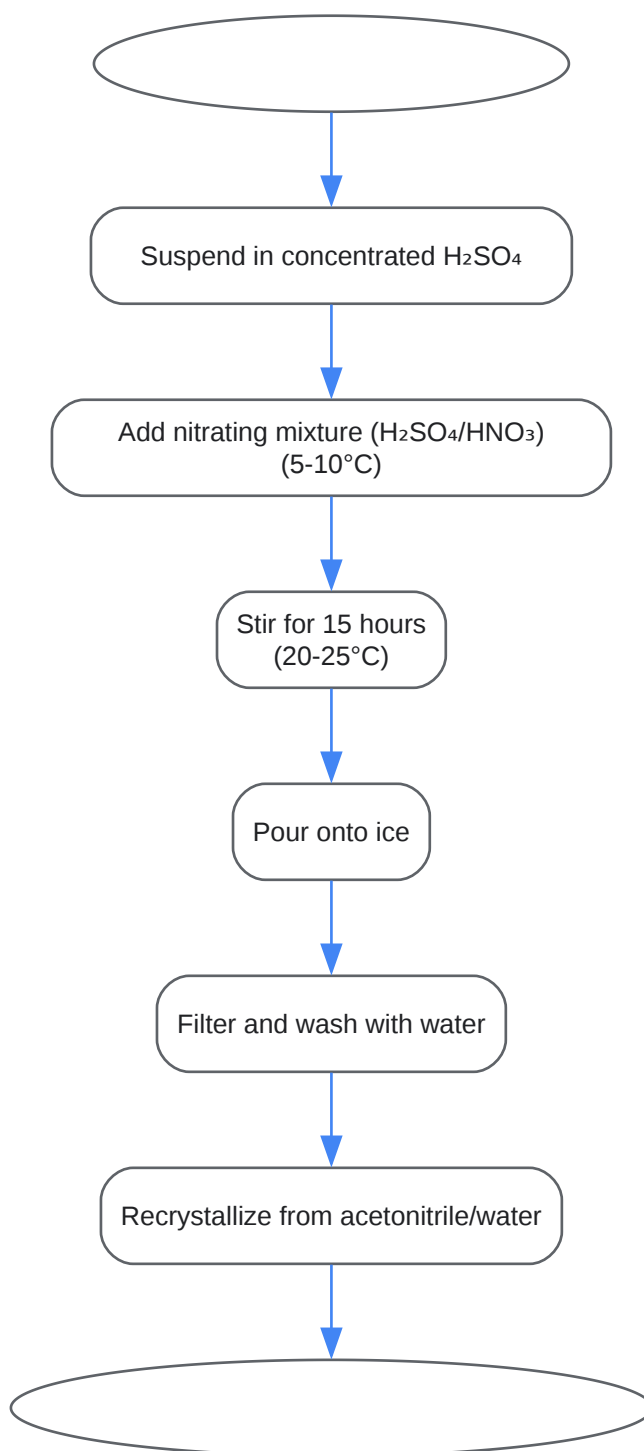
A common method for the synthesis of **2,5-Dichloro-3-nitrobenzoic acid** involves the nitration of 2,5-dichlorobenzoic acid.[5]

Materials:

- 2,5-dichlorobenzoic acid
- Concentrated sulfuric acid (H_2SO_4)
- Concentrated nitric acid (HNO_3 , D = 1.5)
- Ice
- Acetonitrile/water (9:1)

Procedure:

- Suspend 950 g (5 moles) of 2,5-dichlorobenzoic acid in 6 L of concentrated sulfuric acid.[5]
- Prepare a nitrating mixture by combining 500 g of concentrated sulfuric acid and 400 g of concentrated nitric acid.[5]
- Add the nitrating mixture dropwise to the suspension of 2,5-dichlorobenzoic acid while maintaining the temperature between 5°C and 10°C.[5]
- Stir the reaction mixture for 15 hours at a temperature of 20°-25°C.[5]
- Pour the reaction mixture onto 40 kg of ice to precipitate the product.[5]
- Filter the precipitate, wash it with 20 L of water, and then dry it.[5]
- For final purification, recrystallize the crude product from 1.7 L of a 9:1 acetonitrile/water mixture.[5]
- This process yields approximately 990 g (84% of theoretical yield) of colorless crystals of **2,5-dichloro-3-nitrobenzoic acid**. [5]



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Caption: Workflow for the synthesis of **2,5-Dichloro-3-nitrobenzoic acid**.

Another patented process involves the reaction of 5-chloro-3-nitro-salicylic acid with an excess of a chlorinating agent in the presence of a catalyst.[7]

Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **2,5-Dichloro-3-nitrobenzoic acid**. A reverse-phase (RP) HPLC method can be employed with a mobile phase consisting of acetonitrile (MeCN), water, and an acid such as phosphoric acid or formic acid for mass spectrometry compatibility.[8] This method can be scaled for preparative separation to isolate impurities.[8]

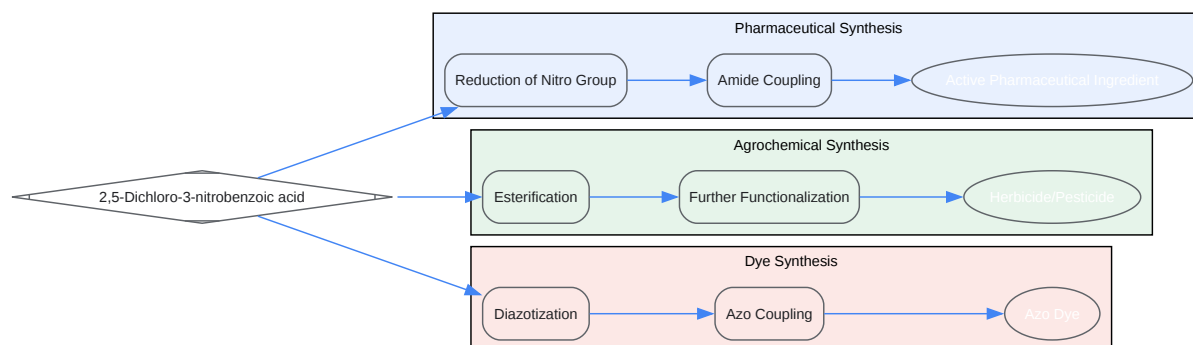
Reactivity and Potential Applications

2,5-Dichloro-3-nitrobenzoic acid is a versatile intermediate in the synthesis of more complex organic molecules.[4] It is used in the preparation of other organic halides.[9] Its functional groups—carboxylic acid, nitro group, and chlorine atoms—can undergo various chemical transformations.

- **Carboxylic Acid Group:** Can be converted to esters, amides, or acid chlorides.
- **Nitro Group:** Can be reduced to an amino group, which is a key step in the synthesis of many biologically active compounds.
- **Chlorine Atoms:** Can be substituted via nucleophilic aromatic substitution, although the reaction conditions can be harsh.

Due to its versatile reactivity, this compound is a valuable building block in the following areas:

- **Pharmaceuticals:** As a precursor for the synthesis of active pharmaceutical ingredients (APIs).[1]
- **Agrochemicals:** Used in the synthesis of herbicides and other crop protection agents.[1][3]
- **Dyes and Pigments:** The aromatic nitro and chloro groups make it a useful precursor for developing colorants.[3]



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Caption: Potential synthetic pathways using **2,5-Dichloro-3-nitrobenzoic acid**.

Safety and Handling

2,5-Dichloro-3-nitrobenzoic acid is classified as an irritant.[10] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[10]

Hazard Statements:

- H315: Causes skin irritation.[10]
- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[10]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

Handling and Storage:

- Handle with gloves, and ensure proper glove removal technique.[10]
- Use a dust mask (type N95 or P1) and eye shields.[10]
- Store in a dry, well-ventilated place with the container tightly sealed.[4][11]
- The product is chemically stable under standard ambient conditions.

Fire-fighting Measures:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[10]

Conclusion

2,5-Dichloro-3-nitrobenzoic acid is a key chemical intermediate with a well-defined set of physical and chemical properties. The established synthesis protocols allow for its efficient production, and its versatile reactivity makes it a valuable starting material for the development of a wide range of products in the pharmaceutical, agrochemical, and materials science industries. Proper safety precautions are necessary when handling this compound due to its irritant nature. This guide provides foundational knowledge for researchers and professionals working with this important chemical.

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